

Spectroscopic Profile of Tert-butyl 4-(aminomethyl)benzoate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	Tert-butyl 4-(aminomethyl)benzoate
Cat. No.:	B172258

[Get Quote](#)

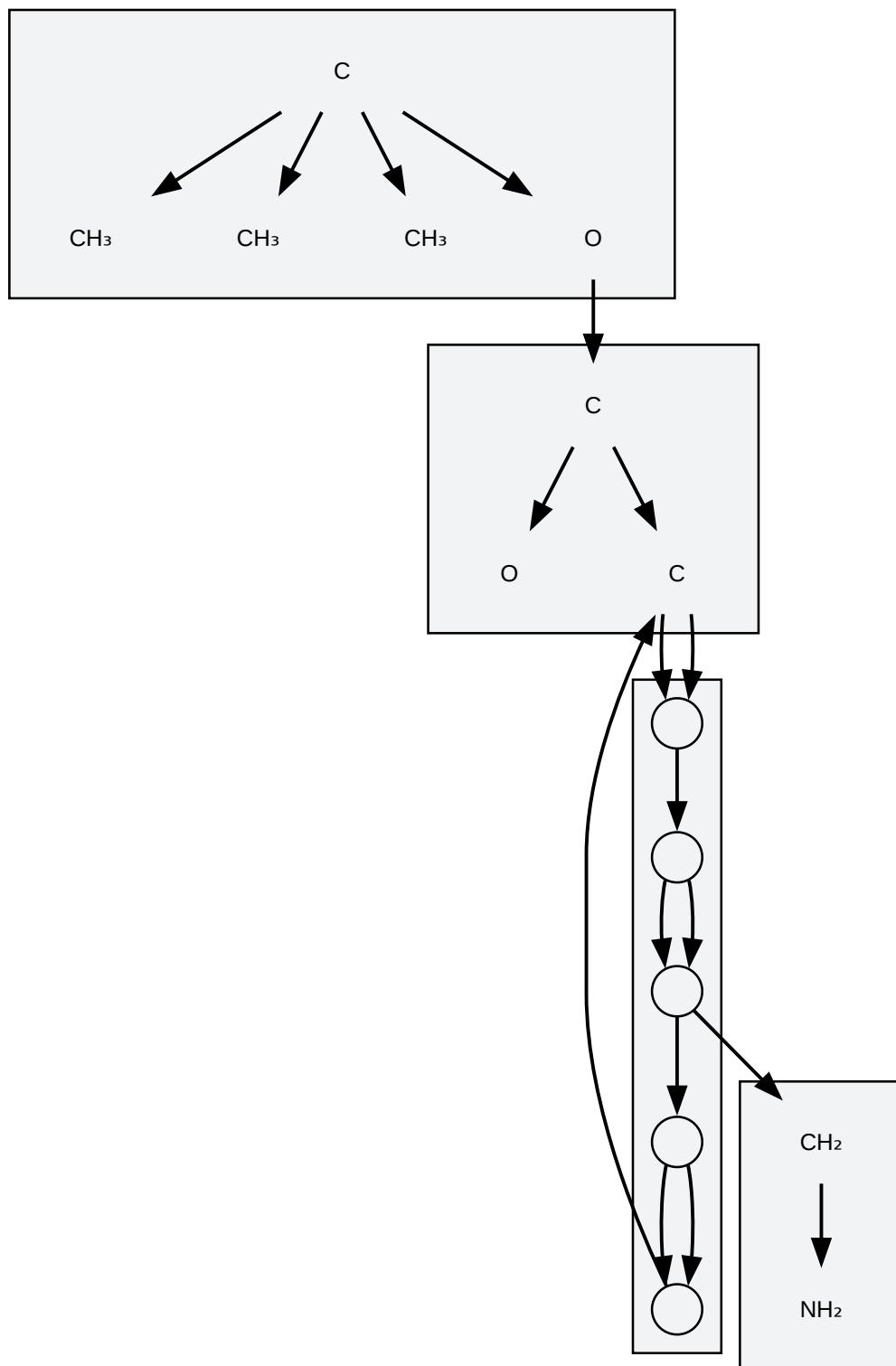
This technical guide provides a comprehensive overview of the spectroscopic data for **Tert-butyl 4-(aminomethyl)benzoate**, a key intermediate in pharmaceutical and materials science research.^[1] The guide is intended for researchers, scientists, and professionals in drug development, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics.

Compound Overview

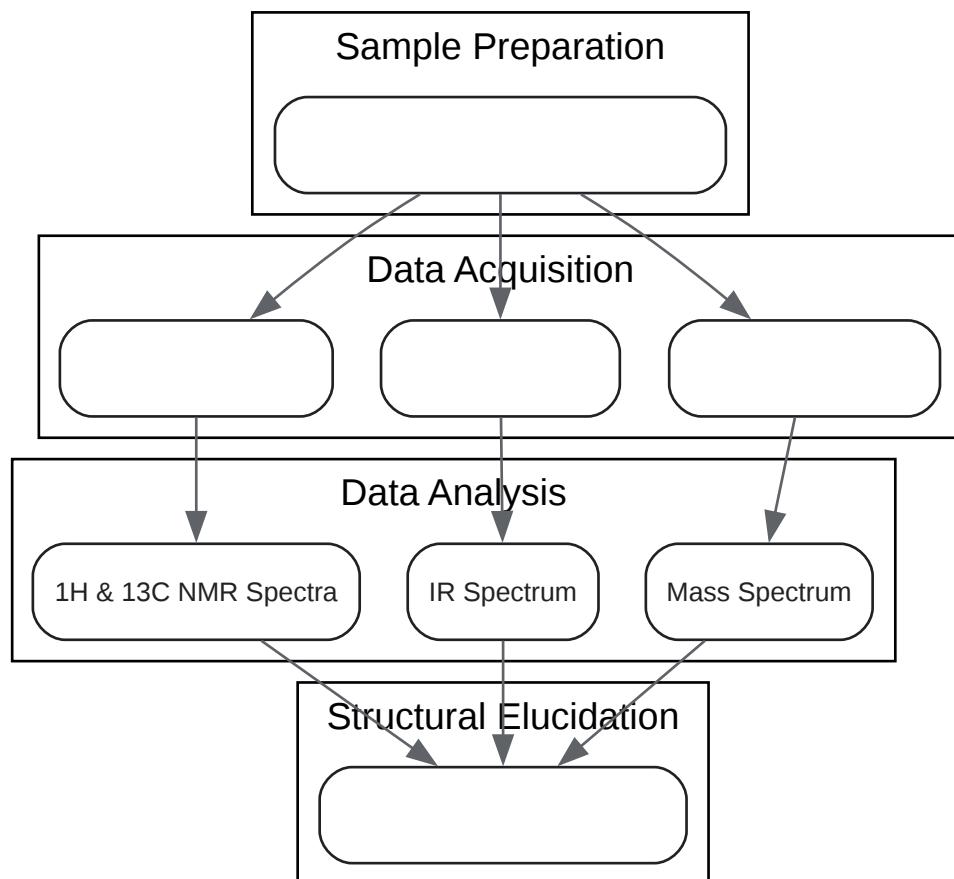
Tert-butyl 4-(aminomethyl)benzoate is a bifunctional molecule containing both a primary amine and a tert-butyl protected carboxylic acid. This structure makes it a valuable building block in organic synthesis, particularly for creating complex molecules with specific biological activities.^[1]

Chemical Structure:

Chemical Structure of Tert-butyl 4-(aminomethyl)benzoate



General Workflow for Spectroscopic Analysis

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tert-Butyl 4-(aminomethyl)benzoate [myskinrecipes.com]
- 2. To cite this document: BenchChem. [Spectroscopic Profile of Tert-butyl 4-(aminomethyl)benzoate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b172258#spectroscopic-data-of-tert-butyl-4-aminomethyl-benzoate-nmr-ir-ms>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com